

What is the basic chemical structure of the ergoline nucleus?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ergoline

Cat. No.: B1233604

[Get Quote](#)

An In-depth Technical Guide to the **Ergoline** Nucleus

Introduction

The **ergoline** nucleus is a rigid, tetracyclic indole alkaloid that forms the foundational scaffold for a vast class of biologically active compounds known as ergot alkaloids.^[1] First identified in the ergot fungus (*Claviceps purpurea*), this core structure is the basis for numerous natural, semi-synthetic, and fully synthetic derivatives with profound pharmacological importance.^{[1][2]} Due to the structural similarity of the **ergoline** core to endogenous neurotransmitters such as serotonin, dopamine, and norepinephrine, its derivatives can interact with a wide array of G-protein coupled receptors (GPCRs), acting as agonists, partial agonists, or antagonists.^{[2][3]} This functional diversity has led to the development of critical therapeutic agents for conditions ranging from migraines and Parkinson's disease to hyperprolactinemia.^{[1][4]} This technical guide provides a detailed examination of the basic chemical structure of the **ergoline** nucleus, its physicochemical properties, key experimental methodologies for its synthesis and analysis, and its interaction with biological signaling pathways.

Core Chemical Structure

The **ergoline** nucleus is a complex heterocyclic system that serves as the invariable template for all ergot alkaloids. Its unique three-dimensional shape is critical to its biological activity.

Tetracyclic Ring System

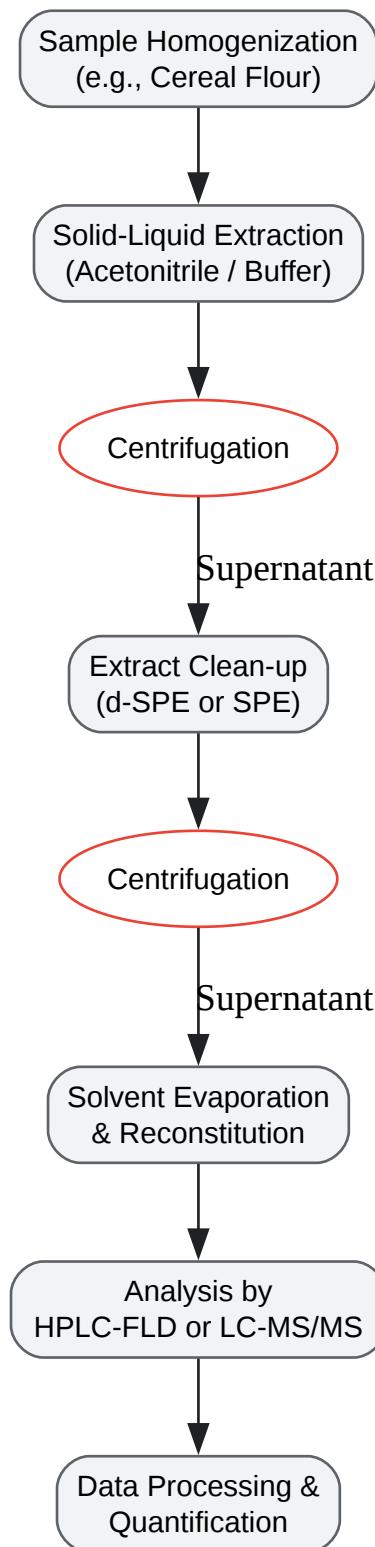
The **ergoline** structure, with the chemical formula C₁₄H₁₆N₂, is a partially hydrogenated derivative of indolo[4,3-fg]quinoline.^[5] It consists of four fused rings, conventionally labeled A, B, C, and D.

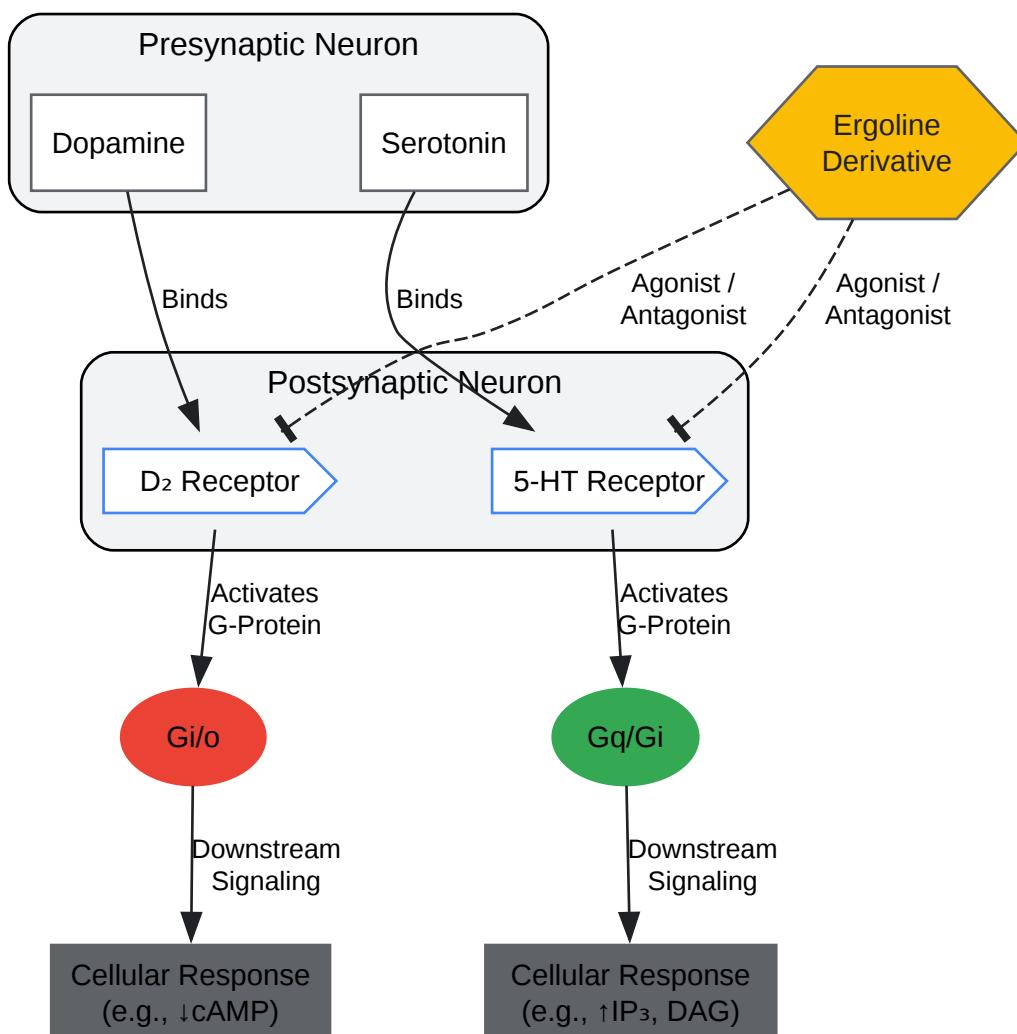
- Rings A and B: Form an indole moiety.
- Rings C and D: Together constitute a quinoline system. Ring D is a tetrahydropyridine ring.

The fusion of these rings creates a rigid, conformationally restricted molecule, which is a key factor in its ability to bind with high affinity to specific receptor sites.

Nomenclature and Numbering

The systematic IUPAC name for the **ergoline** nucleus is (6aR,10aR)-4,6,6a,7,8,9,10,10a-octahydroindolo[4,3-fg]quinoline.^[5] The standard numbering system for the atoms within the rings is crucial for identifying the positions of substituents in its various derivatives.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ergoline - Wikipedia [en.wikipedia.org]
- 2. Ergoline derivatives: receptor affinity and selectivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. taylorfrancis.com [taylorfrancis.com]

- 4. Dopamine agonist - Wikipedia [en.wikipedia.org]
- 5. Ergoline | C14H16N2 | CID 6857537 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the basic chemical structure of the ergoline nucleus?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233604#what-is-the-basic-chemical-structure-of-the-ergoline-nucleus]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com